

# Technical Support Center: Analysis of Pigment Red 21

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## Compound of Interest

Compound Name: Pigment Red 21

Cat. No.: B1360073

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for the analysis of **Pigment Red 21**. The information is intended for researchers, scientists, and professionals in drug development who are working with this yellowish-red monoazo pigment.

## Frequently Asked Questions (FAQs)

Q1: What is **Pigment Red 21**?

**Pigment Red 21**, also known as C.I. 12300, is an organic compound with the chemical formula  $C_{23}H_{16}ClN_3O_2$ .<sup>[1][2][3]</sup> It is a monoazo pigment characterized by its brilliant yellowish-red hue.<sup>[2]</sup> Due to its color properties, it finds applications in various industries, including paints, inks, and coatings.<sup>[4][5]</sup>

Q2: What are the key analytical techniques for quantifying **Pigment Red 21**?

The primary analytical techniques for the quantitative analysis of **Pigment Red 21** and other similar organic pigments are High-Performance Liquid Chromatography (HPLC) and UV-Visible (UV-Vis) Spectroscopy. HPLC is preferred for its ability to separate the pigment from impurities, while UV-Vis spectroscopy offers a simpler and faster method for concentration determination if the sample is relatively pure.

Q3: What is a suitable solvent for preparing **Pigment Red 21** standard solutions?

**Pigment Red 21** is generally insoluble in water but soluble in several organic solvents.[6] For analytical purposes, Dimethylformamide (DMF) and N-methylpyrrolidone (NMP) are effective solvents for dissolving **Pigment Red 21** and other monoazo pigments to prepare stock solutions for calibration standards.[7] Toluene can also be used, as **Pigment Red 21** can be crystallized from it.[6]

Q4: What is the maximum absorption wavelength ( $\lambda_{\text{max}}$ ) for **Pigment Red 21**?

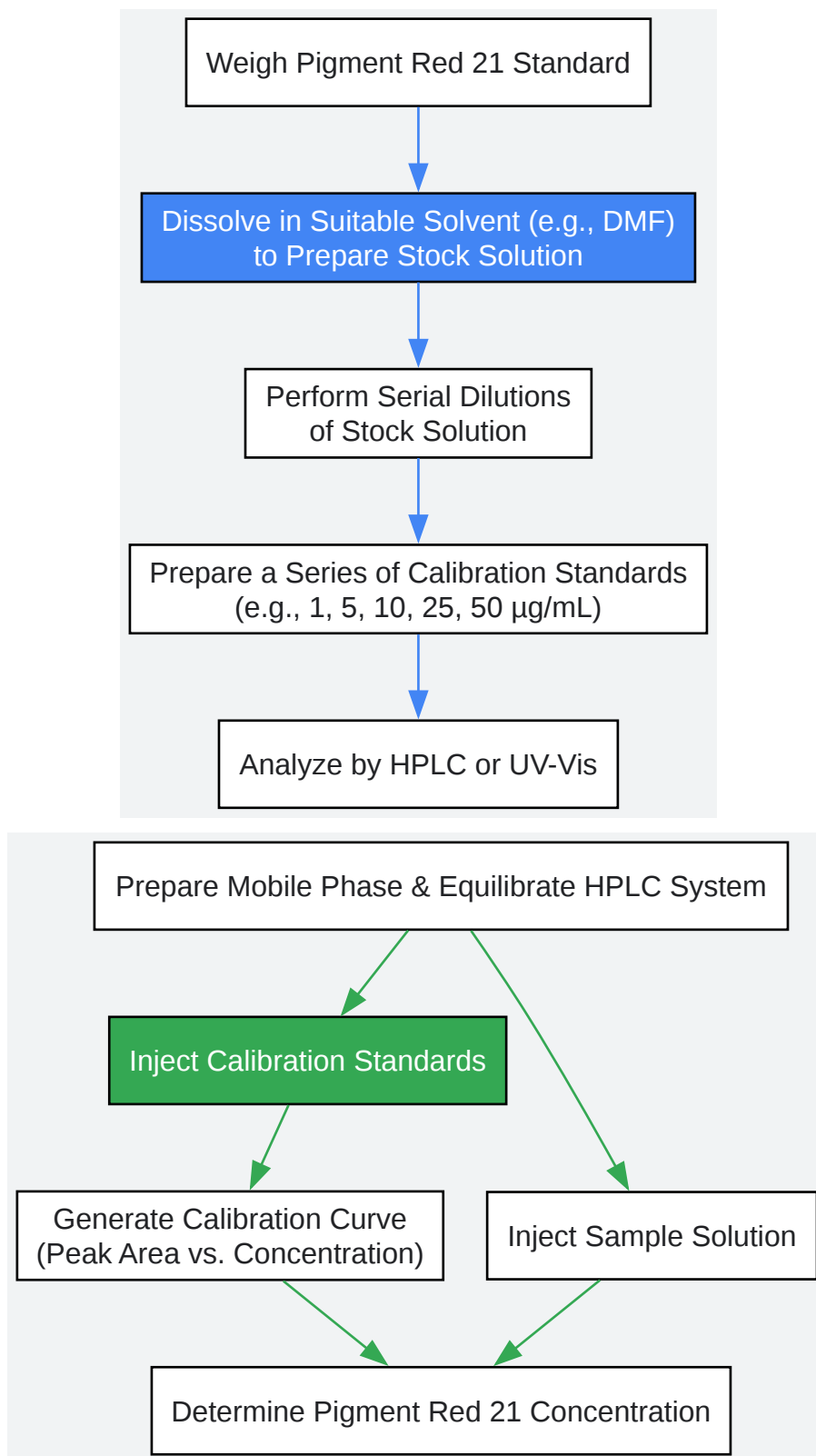
While a specific UV-Vis spectrum for **Pigment Red 21** is not readily available in the provided search results, analysis of other red azo dyes suggests that the  $\lambda_{\text{max}}$  would likely fall within the visible range, typically between 480 nm and 560 nm. For accurate quantitative analysis using UV-Vis spectroscopy or for setting the detection wavelength in HPLC, it is crucial to experimentally determine the  $\lambda_{\text{max}}$  of your **Pigment Red 21** standard in the chosen solvent.

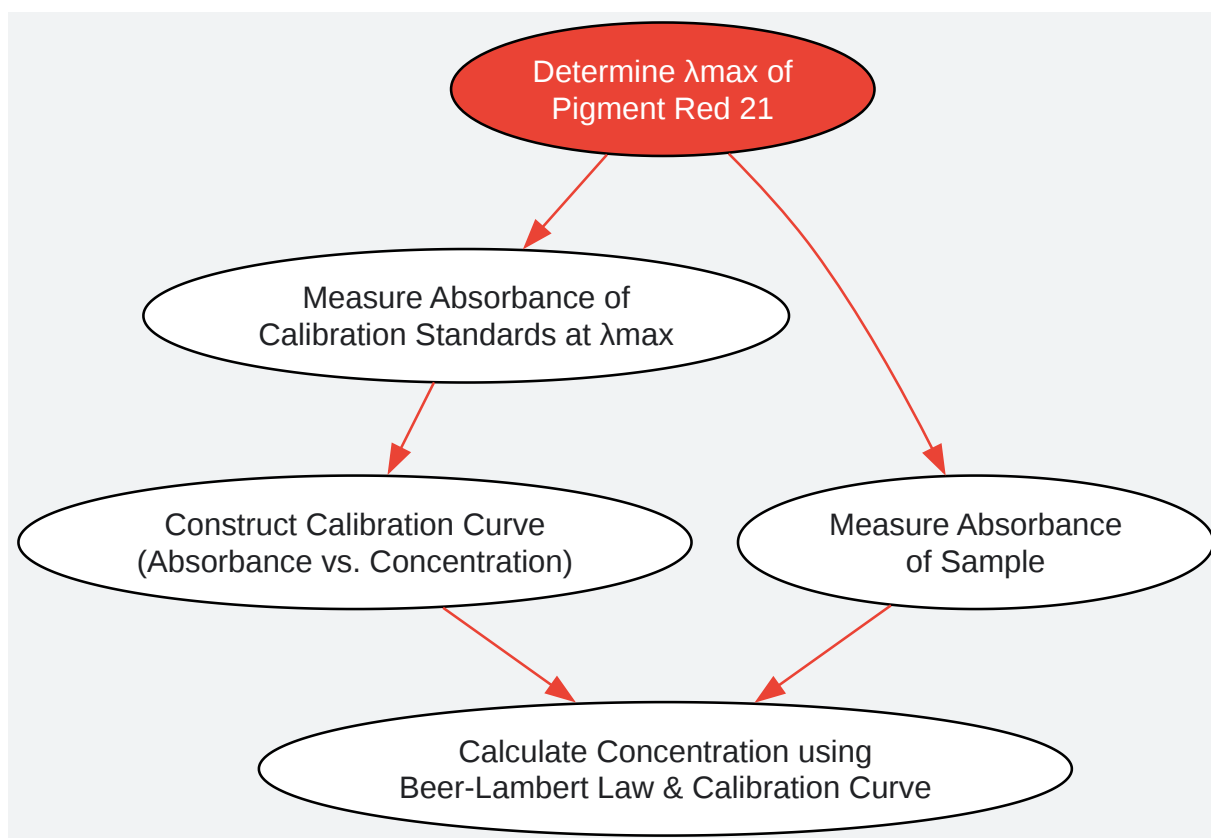
## Experimental Protocols

### Preparation of Calibration Standards

A critical step in the quantitative analysis of **Pigment Red 21** is the preparation of accurate calibration standards.

Workflow for Preparation of Calibration Standards





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